

Structural Elucidation and Comparative NMR Profiling: 2-Iodo-4-methoxy-6-nitroaniline

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Compound of Interest

Compound Name: 2-Iodo-4-methoxy-6-nitroaniline

Cat. No.: B12101534

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Executive Summary & Compound Significance

2-Iodo-4-methoxy-6-nitroaniline is a densely functionalized aromatic intermediate often utilized in the synthesis of complex heterocyclic pharmaceuticals (e.g., quinoxalines, benzimidazoles) and advanced dye scaffolds.

Validating this structure presents a specific analytical challenge: distinguishing the regiochemistry of the iodine insertion relative to the directing nitro and methoxy groups. This guide compares the target molecule against its precursor (4-methoxy-2-nitroaniline) and potential regioisomers, establishing a self-validating NMR protocol.

Core Structural Features[1][2]

- Electronic Environment: Highly polarized push-pull system. The electron-donating amine () and methoxy () groups oppose the electron-withdrawing nitro () and iodine ()

) substituents.

- Steric Crowding: The 1,2,4,6-substitution pattern leaves only two aromatic protons, creating a distinct coupling pattern essential for identification.

Comparative Analysis: Target vs. Alternatives

The following table contrasts the NMR "fingerprint" of the target molecule against its most common synthetic precursor and a likely regioisomer byproduct.

Table 1: Comparative NMR Logic (Proton Connectivity)

Feature	Target: 2-Iodo-4-methoxy-6-nitroaniline	Precursor: 4-Methoxy-2-nitroaniline	Isomer: 2-Iodo-4-methoxy-5-nitroaniline*
Aromatic Proton Count	2H (H3, H5)	3H (H3, H5, H6)	2H (H3, H6)
Coupling Pattern	Meta-Coupling ()	Ortho + Meta (dd, d)	Para-Singlets (s, s)
Amine () Shift	Deshielded (ppm)	Deshielded (ppm)	Deshielded
Key Diagnostic	Two doublets with small values. [1]	Presence of 3 aromatic signals; one ortho-coupling (). [1]	Two isolated singlets (Para protons rarely couple).

*Note: The 5-nitro isomer is a potential byproduct depending on the nitration/iodination sequence used.

Experimental Protocol

To ensure reproducibility and minimize solvent-induced shifting (especially of the exchangeable amine protons), the following protocol is recommended.

Method A: Sample Preparation[4]

- Solvent: DMSO-d₆ (Dimethyl sulfoxide-d₆) is mandatory.
 - Reasoning: Chloroform () often causes broadening of the signal due to exchange. DMSO stabilizes the intramolecular hydrogen bond between the and the ortho-group, resulting in a sharp, integration-ready signal.
- Concentration: 10–15 mg of sample in 0.6 mL solvent.
- Temperature: 298 K (25°C).

Method B: Acquisition Parameters (400 MHz+)

- Pulse Sequence: Standard 1H ZG30.
- Relaxation Delay (D1): seconds (Critical for accurate integration of the isolated aromatic protons which may have long T₁ relaxation times).
- Scans (NS): 16–32 (Sufficient for >10 mg sample).

Detailed Spectral Assignment Proton () NMR Analysis

Values are representative of 2,4,6-trisubstituted anilines in DMSO-d₆.

- Amine Protons (): 7.8 – 8.2 ppm (Broad Singlet, 2H)

- Mechanism:[2][3] The amine protons are heavily deshielded due to the anisotropy of the ortho-nitro group and the intramolecular hydrogen bonding. This signal disappears upon shake.
- Aromatic H5 (Ortho to

, Meta to

):

7.6 – 7.8 ppm (Doublet,

Hz, 1H)
 - Assignment: This proton resides between the strongly withdrawing

group and the donating

. The

deshielding effect dominates, shifting it downfield.
- Aromatic H3 (Ortho to

, Meta to

):

7.3 – 7.5 ppm (Doublet,

Hz, 1H)
 - Assignment: Located between the Iodine and Methoxy groups. Iodine has a "heavy atom effect" that can be variable, but generally, this proton is shielded relative to H5 (which is next to Nitro).
 - Coupling: The ~2.5 Hz splitting arises from meta-coupling (

) to H5.
- Methoxy (

):

3.7 – 3.8 ppm (Singlet, 3H)

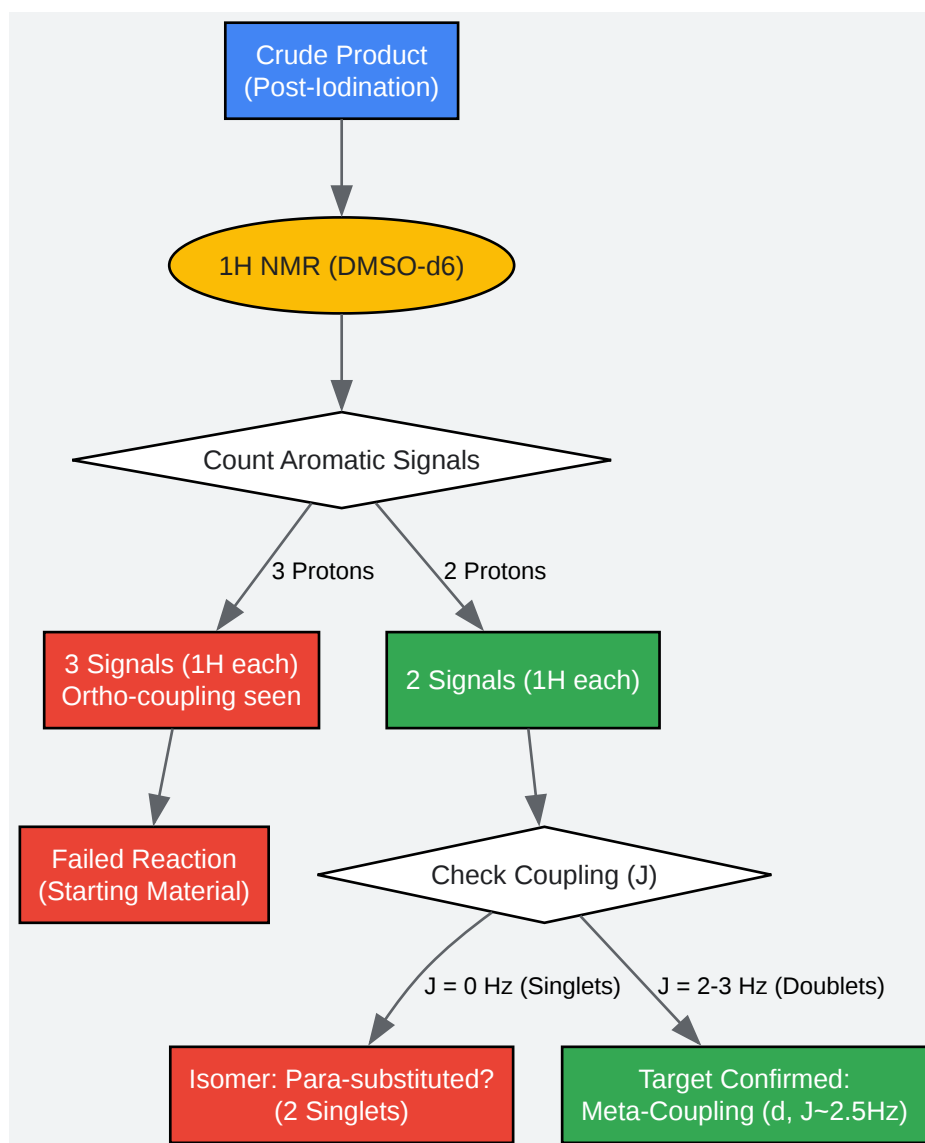
- Validation: A sharp singlet integrating to 3 protons.^[2] Any splitting here indicates an impurity.

Carbon (¹³C) NMR Highlights

- C-I (Carbon 2): Look for a signal significantly upfield (typically 80–90 ppm) due to the "heavy atom" shielding effect of Iodine. This is the definitive proof of iodination.
- C-NO₂ (Carbon 6): Deshielded region (135–145 ppm).
- C-OMe (Carbon 4): Oxygen-bearing aromatic carbon (150–155 ppm).

Structural Validation Workflow (Logic Map)

The following diagram illustrates the decision-making process to confirm the regiochemistry of the product using the data described above.

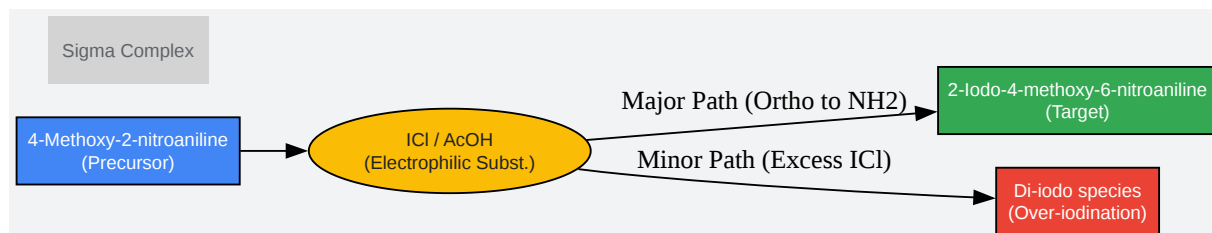


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Caption: Logic flow for distinguishing the target **2-iodo-4-methoxy-6-nitroaniline** from precursors and regioisomers based on proton coupling patterns.

Synthesis & Pathway Context[5][6][7][8]

Understanding the synthesis helps anticipate impurities. The standard route involves electrophilic iodination of 4-methoxy-2-nitroaniline using Iodine Monochloride (ICl).



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Caption: Synthetic route showing the transformation from precursor to target. Over-iodination is a common risk if stoichiometry is not controlled.

Troubleshooting & FAQ

Q: My aromatic signals are appearing as broad singlets instead of doublets.

- Cause: Poor shimming or paramagnetic impurities (often residual iodine species).
- Fix: Filter the sample through a small plug of sodium thiosulfate/silica to remove iodine, then re-shim carefully.

Q: The amine signal is missing.

- Cause: Deuterium exchange with the solvent (if wet DMSO or CD₃OD is used).
- Fix: Use fresh ampule-grade DMSO-d₆.

Q: How do I confirm the Iodine position without 2D NMR?

- Answer: The coupling constant is definitive. If the Iodine were at position 3 (unlikely due to sterics), the remaining protons would be at 5 and 6, which are ortho to each other (Hz). The target molecule requires meta protons (Hz).

References

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